

# 3,4-Difluoro-2-methylbenzonitrile material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 3,4-Difluoro-2-methylbenzonitrile

Cat. No.: B150818

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## An In-Depth Technical Guide to the Safe Handling and Use of 3,4-Difluoro-2-methylbenzonitrile

This guide provides comprehensive safety information and handling protocols for **3,4-Difluoro-2-methylbenzonitrile**, tailored for researchers, scientists, and professionals in drug development. Moving beyond a standard Material Safety Data Sheet (MSDS), this document synthesizes critical safety data with practical, field-proven insights to ensure the well-being of laboratory personnel and the integrity of research.

## Chemical Identity and Physicochemical Properties

**3,4-Difluoro-2-methylbenzonitrile** is a fluorinated aromatic nitrile, a class of compounds often utilized as building blocks in medicinal chemistry and materials science.<sup>[1][2]</sup> Its specific substitution pattern makes it a valuable intermediate in the synthesis of complex molecules.<sup>[1]</sup>

Table 1: Physicochemical Data for **3,4-Difluoro-2-methylbenzonitrile**

Property	Value	Source
CAS Number	847502-83-4	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> F <sub>2</sub> N	<a href="#">[1]</a>
Molecular Weight	153.13 g/mol	<a href="#">[1]</a>
Melting Point	39-44 °C	<a href="#">[1]</a>
Boiling Point	213.5 ± 35.0 °C (Predicted)	<a href="#">[1]</a>
Density	1.21 ± 0.1 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>
Appearance	White to off-white solid/crystals	<a href="#">[5]</a>

## Hazard Identification and GHS Classification

This compound is classified as acutely toxic and an irritant.[\[4\]](#)[\[6\]](#) Understanding these hazards is the foundation for implementing appropriate safety measures.

GHS Hazard Statements:

- H301: Toxic if swallowed.[\[4\]](#)[\[6\]](#)
- H311: Toxic in contact with skin.[\[4\]](#)[\[6\]](#)
- H331: Toxic if inhaled.[\[4\]](#)[\[6\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[6\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

Signal Word: Danger[\[4\]](#)

Pictograms:

- GHS06 (Skull and Crossbones)[\[4\]](#)

- GHS07 (Exclamation Mark)[4]

The toxicity of nitriles can be associated with their potential to release cyanide in vivo, although the specific toxicological properties for this compound are not extensively detailed in the available literature.[4] Therefore, treating it with the precautions appropriate for toxic nitriles is a prudent and necessary safety measure.

## Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, beginning with engineering controls and supplemented by rigorous personal protective equipment protocols.

### Engineering Controls

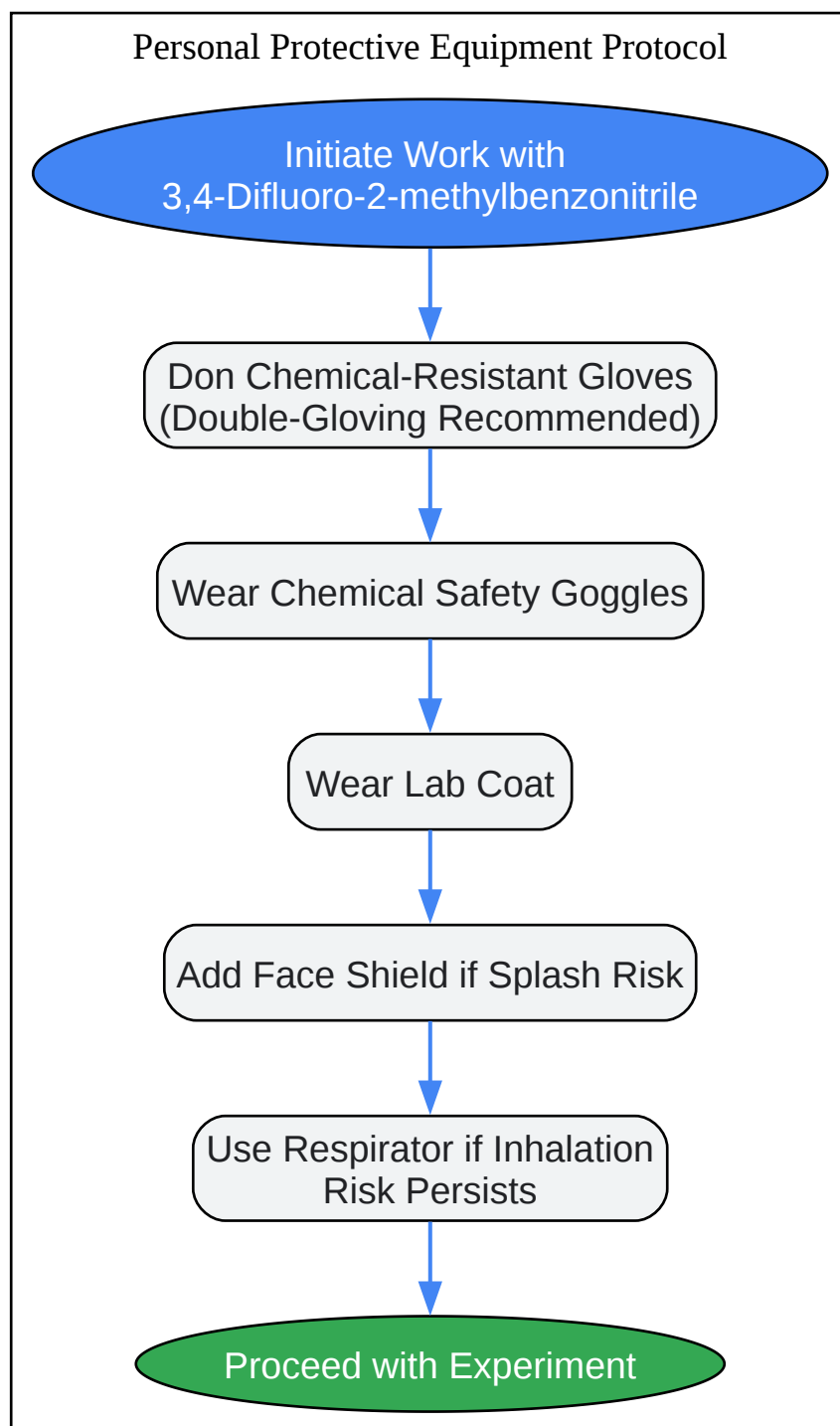
- Fume Hood: All handling of **3,4-Difluoro-2-methylbenzonitrile**, including weighing and transfers, must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[4]
- Ventilation: The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and exhausted.[5][7]
- Safety Shower and Eyewash Station: These must be readily accessible in the immediate work area.

### Personal Protective Equipment (PPE)

The selection of PPE is critical to prevent dermal and eye contact.

- Hand Protection: Wear compatible chemical-resistant gloves.[6] Given the lack of specific breakthrough time data for this compound, double-gloving can provide an additional layer of protection. Always inspect gloves for tears or punctures before use.
- Eye and Face Protection: Chemical safety goggles are mandatory.[6] A face shield should also be worn when there is a risk of splashing.

- Skin and Body Protection: A lab coat is required. For larger quantities or procedures with a higher risk of exposure, consider a chemical-resistant apron or suit.
- Respiratory Protection: If there is a risk of inhalation exposure despite the use of a fume hood, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.<sup>[6]</sup>



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Caption: Personal Protective Equipment (PPE) workflow for handling **3,4-Difluoro-2-methylbenzonitrile**.

## Safe Handling and Storage Protocols

Adherence to strict protocols for handling and storage is paramount to preventing accidents.

### Handling

- Avoid Contact: Do not get in eyes, on skin, or on clothing.[\[5\]](#)
- Ventilation: Use only in a well-ventilated area, preferably a chemical fume hood.[\[4\]](#)[\[5\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[4\]](#)[\[7\]](#) Do not eat, drink, or smoke in the work area.[\[5\]](#)
- Contaminated Clothing: Remove and wash contaminated clothing before reuse.[\[4\]](#)[\[6\]](#)

### Storage

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[5\]](#)[\[7\]](#)
- Conditions: Store in a cool, dry place.[\[6\]](#)
- Security: Store in a locked-up area.[\[4\]](#)
- Incompatibilities: Keep away from strong oxidizing agents.[\[4\]](#)

## First Aid and Emergency Procedures

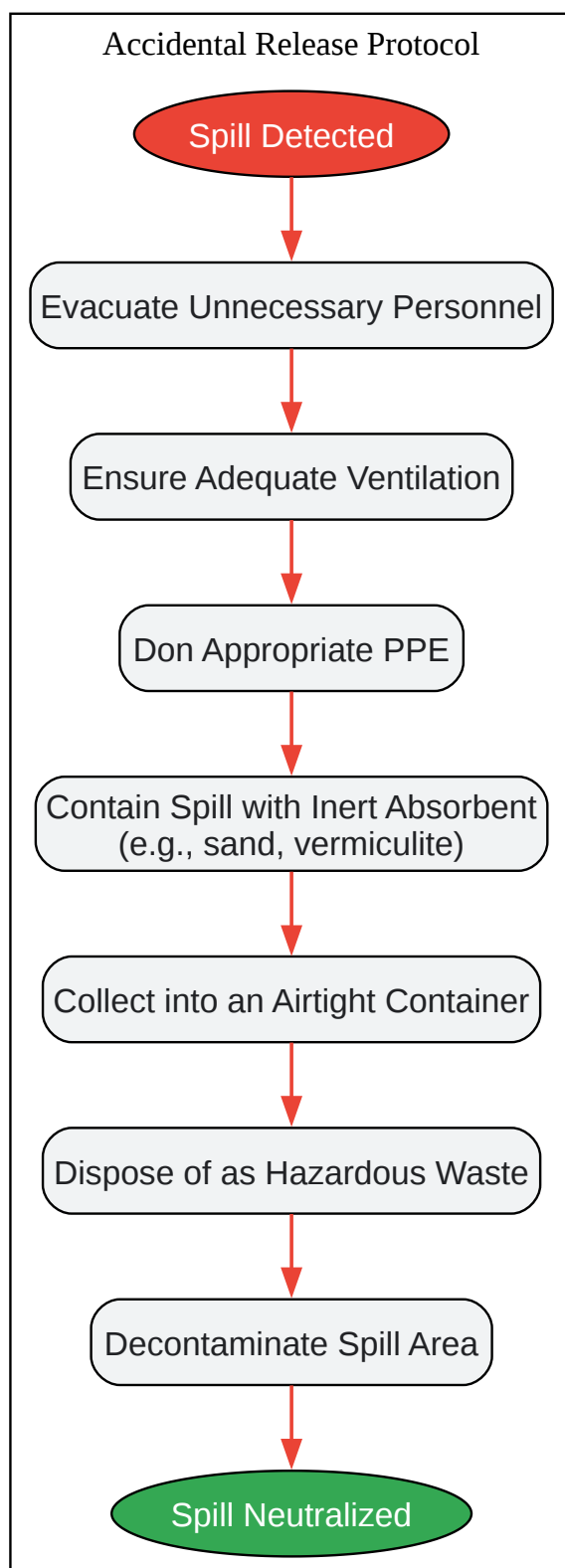
Immediate and appropriate first aid can significantly reduce the severity of an exposure.

Table 2: First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[5]</a>
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 20 minutes. Seek immediate medical attention.	<a href="#">[4]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	<a href="#">[4]</a> <a href="#">[5]</a>

## Accidental Release Measures

In the event of a spill, follow a pre-determined emergency plan.



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Caption: Step-by-step workflow for responding to a spill of **3,4-Difluoro-2-methylbenzonitrile**.

## Stability and Reactivity

- **Stability:** The compound is stable under recommended storage conditions.[4]
- **Hazardous Reactions:** No hazardous reactions are expected under normal processing.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[4]
- **Hazardous Decomposition Products:** In the event of a fire, toxic fumes, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen fluoride (HF), may be formed.[7][8]

## Toxicological and Ecological Information

- **Toxicological Data:** No specific toxicological data is available for this product.[4] However, based on its GHS classification, it is considered acutely toxic.
- **Ecotoxicity:** There is no specific data available regarding the environmental impact of this compound.[5] It is crucial to prevent its release into the environment, as its effects on aquatic life are unknown. Discharge into drains or waterways must be avoided.[4]

## Disposal Considerations

All waste materials, including contaminated absorbents and disposable PPE, must be treated as hazardous waste.

- **Procedure:** Dispose of the contents and container at an approved waste disposal plant in accordance with local, state, and federal regulations.[5][7]
- **Professional Assistance:** It is advisable to contact a licensed professional waste disposal service to ensure compliance.

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